

Operational Disposal Protocol: 6-Bromo-2-hydroxy-1H-quinolin-4-one

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Compound of Interest

Compound Name: 6-bromo-2-hydroxy-1H-quinolin-4-one

Cat. No.: B7910837

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Executive Summary & Immediate Directive

Do not dispose of this compound down the drain or in general trash.

6-bromo-2-hydroxy-1H-quinolin-4-one (often tautomeric with 6-bromo-2,4-quinolinediol or 6-bromo-4-hydroxy-2-quinolone) is a Halogenated Organic intermediate. Its disposal requires strict segregation from non-halogenated solvents and combustible waste streams.^[1]

Critical Operational Rule: This compound contains bromine.^[2] Upon incineration at standard temperatures, brominated compounds can catalyze the formation of toxic dioxins and furans. Therefore, it must be routed to High-Temperature Incineration (HTI) facilities equipped with specific scrubbers.

Hazard Profile & Triage

Before initiating disposal, verify the material state and associated hazards.^[3] This table summarizes the Global Harmonized System (GHS) classifications relevant to handling.

Parameter	Specification	Operational Implication
CAS Registry	54675-23-9 (Common Tautomer)	Verify against vendor SDS (e.g., Sigma, Ambeed).
Physical State	Solid (Powder/Crystal)	Risk of particulate inhalation.
GHS Classification	Irritant (Skin/Eye/Resp)	Standard PPE required. [4] [5]
Hazard Codes	H315, H319, H335	Avoid dust generation during transfer.
RCRA Status	Non-listed (Default)	Must be characterized as "Halogenated Organic" for incineration.
Incompatibility	Strong Oxidizers	Do not mix with Nitric Acid or Peroxides in waste.

The "Why": Scientific Rationale for Segregation

Expertise Note: Many researchers mistakenly group all organic solids together. This is a safety failure.

- **Halogen Load:** Standard waste fuels are blended for calorific value. High halogen content (Br, Cl) corrodes standard combustion chambers and suppresses the flame, leading to incomplete combustion.
- **Toxic Byproducts:** Improper combustion of brominated quinolines releases Hydrogen Bromide (HBr) gas and potential polybrominated dibenzodioxins (PBDDs).
- **The Self-Validating System:** By segregating this waste into a designated "Halogenated" stream, you force the downstream waste handler to utilize HTI (High-Temperature Incineration), automatically validating the safety chain.

Step-by-Step Disposal Protocol

Phase A: Solid Waste (Pure Compound or Contaminated Solids)

Applicability: Expired reagents, weigh-paper, contaminated gloves, filter cakes.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar. Glass is acceptable but poses a breakage risk for solids.
- Bagging: Place the solid waste inside a clear, chemically resistant plastic bag (double-bagging recommended for fine powders to prevent dust release upon opening).
- Transfer: Place the sealed bag into the HDPE jar.
- Labeling:
 - Primary Identifier: "Hazardous Waste - Solid."^[6]
 - Constituents: "**6-bromo-2-hydroxy-1H-quinolin-4-one** (Brominated Organic)."
 - Hazard Checkbox: Mark "Toxic" and "Irritant."

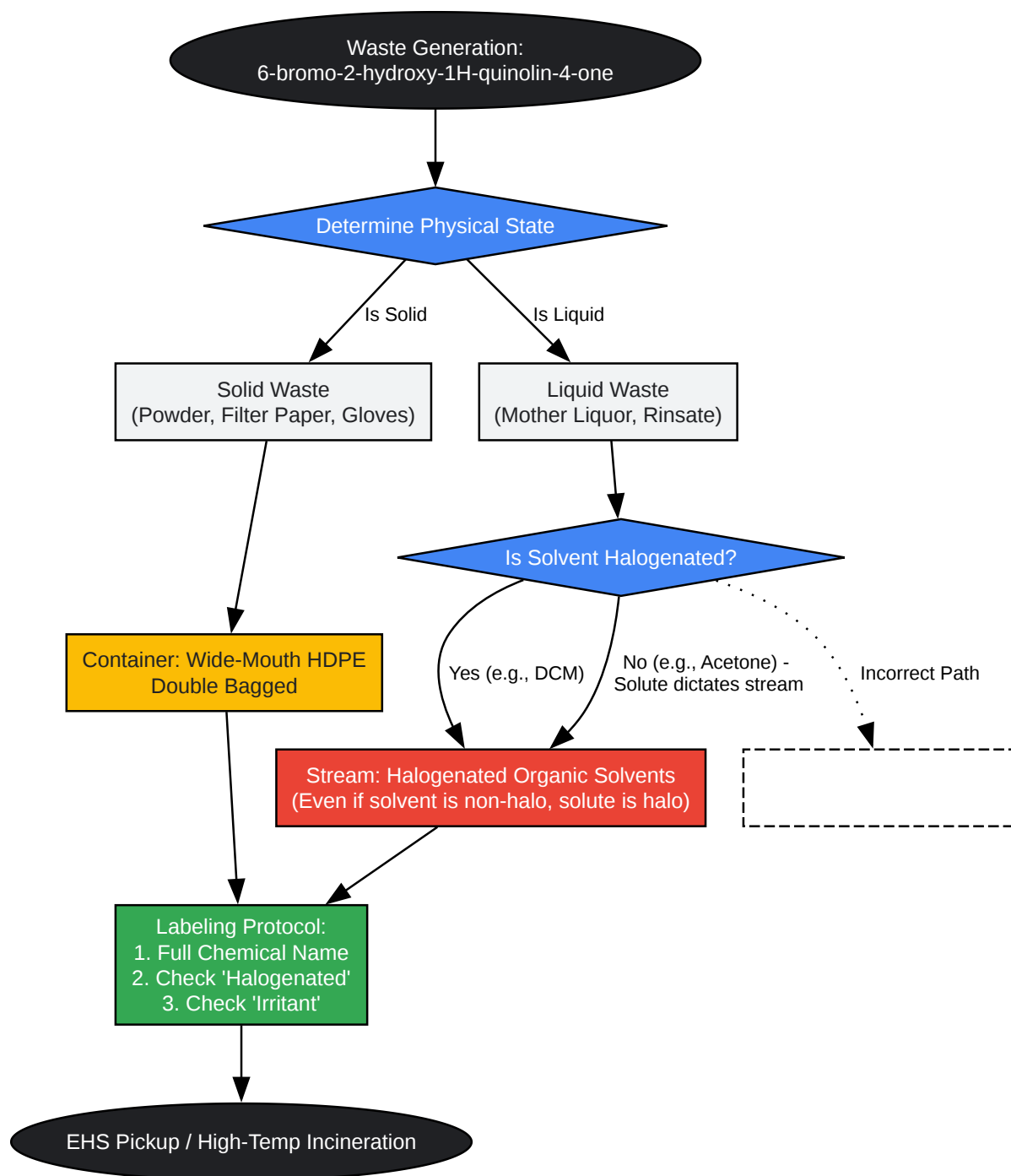
Phase B: Liquid Waste (Mother Liquors/Rinsates)

Applicability: Reaction mixtures or cleaning solvents containing the compound.

- Solvent Compatibility: Ensure the carrier solvent is compatible with halogenated waste streams (e.g., Dichloromethane, Chloroform, Ethyl Acetate).
 - Caution: If dissolved in Acetone or Methanol, it must still go into the Halogenated Waste container because the solute (the quinolone) carries the halogen.
- Segregation: Pour into the Halogenated Organic Solvent carboy.
 - Never pour into the "Non-Halogenated / Flammables" carboy. Even trace brominated organics can disqualify a fuel-blending batch at the disposal facility.
- pH Check: If the solution is acidic (e.g., from a reaction workup), neutralize to pH 6-8 before combining with organic solvents to prevent exothermic polymerization or gas evolution in the waste drum.

Visual Workflow: The Segregation Decision Tree

This diagram illustrates the logical flow for disposing of **6-bromo-2-hydroxy-1H-quinolin-4-one** to ensure compliance and safety.



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Caption: Figure 1. Decision logic for segregating brominated quinoline waste. Note that liquid waste defaults to the Halogenated stream regardless of the solvent carrier due to the solute's properties.

Emergency Response (Spill Management)

In the event of a spill outside of a fume hood:

- Evacuate & Ventilate: The dust is a respiratory irritant. Clear the immediate area.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)
- PPE Upgrade: Wear nitrile gloves, safety goggles, and an N95 respirator (or half-mask with P100 filters) to prevent inhalation of brominated dust.
- Dry Spill (Powder):
 - Do not dry sweep (generates dust).
 - Cover with a wet paper towel or absorbent pad to dampen.
 - Scoop into a bag and treat as Solid Hazardous Waste (Phase A above).
- Wet Spill (Solution):
 - Absorb with vermiculite or standard organic spill pads.
 - Place used absorbents into a heavy-duty bag.
 - Label as "Debris contaminated with Halogenated Organics."

Regulatory & Compliance Context

- US EPA (RCRA): While this specific compound may not have a unique "U" or "P" list code, it falls under the "Characteristic" responsibility of the generator. If mixed with spent halogenated solvents (e.g., Methylene Chloride), the entire mixture adopts the F002 code.
- European Waste Catalogue (EWC): Classify under 07 01 03* (organic halogenated solvents, washing liquids and mother liquors).

References

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